

8-Amino-7-oxononanoic Acid Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *8-Amino-7-oxononanoic acid hydrochloride*
Cat. No.: *B15552969*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **8-Amino-7-oxononanoic acid hydrochloride**, a key intermediate in the biosynthesis of biotin (Vitamin B7). This document consolidates critical information regarding its nomenclature, physicochemical properties, and its role in biological pathways.

Alternative Names and Chemical Identifiers

8-Amino-7-oxononanoic acid hydrochloride is known by a variety of synonyms and trade names, which can vary based on its stereochemistry (the naturally occurring (S)-form or the racemic mixture). The following tables provide a comprehensive list of these alternative names and key chemical identifiers.

Table 1: Alternative Names and Synonyms

Name	Common Abbreviation	Stereochemistry
8-Amino-7-oxononanoic acid hydrochloride	-	Racemic
(±)8-Amino-7-Oxononanoic acid hydrochloride	(±)8-KAPA	Racemic
8(S)-Amino-7-Oxononanoic Acid hydrochloride	8(S)-KAPA	(S)-enantiomer
(S)-8-amino-7-oxononanoic acid hydrochloride	-	(S)-enantiomer
7-keto-8-aminopelargonic acid hydrochloride	KAPA HCl	Not specified
7-keto-8(s)-aminopelargonic acid	-	(S)-enantiomer
8-Amino-7-oxopelargonic Acid Hydrochloride	-	Not specified
8-amino-7-oxo-nonanoic acid, monohydrochloride	-	Not specified
KAPA (hydrochloride)	KAPA HCl	Not specified
Theophyllidine Hydrochloride	-	Not specified
8-amino-7-oxononanoate	-	Not specified

Table 2: Chemical Identifiers

Identifier	Racemic Form (hydrochloride)	(S)-Form (hydrochloride)	Free Acid (non-salt form)
CAS Number	21286-96-4[1]	177408-65-0[2][3]	4707-58-8[4]
Molecular Formula	C ₉ H ₁₇ NO ₃ • HCl[2] or C ₉ H ₁₈ ClNO ₃ [3][5]	C ₉ H ₁₇ NO ₃ • HCl[2] or C ₉ H ₁₈ ClNO ₃ [3]	C ₉ H ₁₇ NO ₃ [4]
Molecular Weight	223.7 g/mol [1][2] or 223.70 g/mol [5]	223.7 g/mol [2][3]	187.24 g/mol [4]
PubChem CID	-	-	173[4]
InChIKey	ZGPOLJARQCHVLY- UHFFFAOYSA-N[1]	-	GUAHPAJOXVYFON- UHFFFAOYSA-N[4]
SMILES	NC(C)C(CCCCCC(O) =O)=O.Cl[1]	Cl.C--INVALID-LINK-- C(=O)CCCCC(O)=O [3]	CC(C(=O)CCCCC(=O) O)N[4]

Physicochemical Properties

This section summarizes the known quantitative data for **8-Amino-7-oxononanoic acid hydrochloride**.

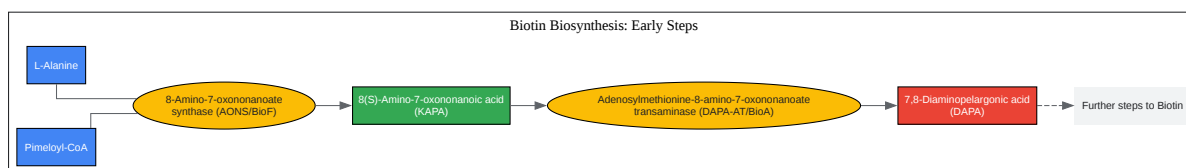
Table 3: Physicochemical Data

Property	Value	Reference(s)
Appearance	Crystalline solid	[2]
Purity	≥95% (racemic) or ≥98% ((S)-form)	[1][2]
Solubility	DMSO: Sparingly soluble (1-10 mg/ml) Ethanol: Slightly soluble (0.1-1 mg/ml) PBS (pH 7.2): Sparingly soluble (1-10 mg/ml)	[1]

Biological Role: The Biotin Synthesis Pathway

8-Amino-7-oxononanoic acid is a crucial intermediate in the conserved biotin biosynthetic pathway found in microorganisms and plants. The (S)-enantiomer, 8(S)-amino-7-oxononanoic acid, is the biologically active form. The pathway involves a series of enzymatic conversions, starting from pimeloyl-CoA and L-alanine.

The diagram below illustrates the initial steps of the biotin synthesis pathway, highlighting the formation and subsequent conversion of 8-Amino-7-oxononanoic acid.



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Biotin synthesis pathway initiation.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and use of **8-Amino-7-oxononanoic acid hydrochloride** are not readily available in public literature. However, the principles of key assays involving this compound are described below. Researchers should consult the primary literature for further details and develop specific protocols based on their experimental needs.

Enantioselective Synthesis of 8-Amino-7-oxopelargonic Acid

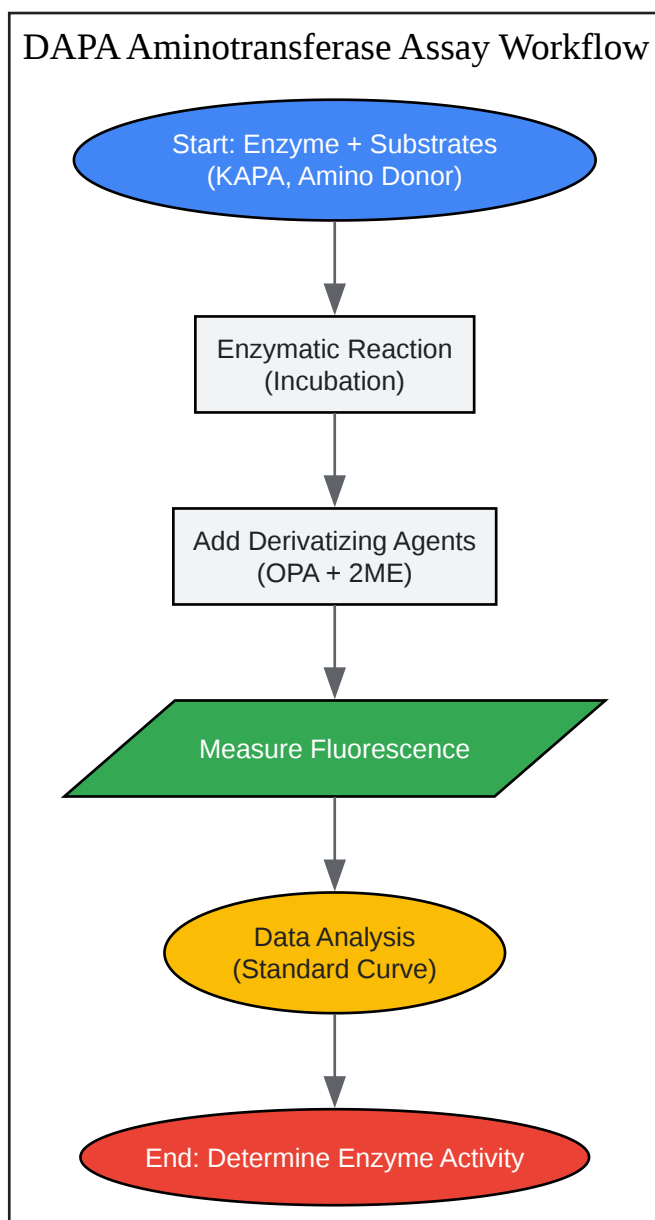
The first enantioselective synthesis of both enantiomers of 8-amino-7-oxopelargonic acid was reported by Lucet, D., Le Gall, T., Mioskowski, C., et al. in 1996. The publication, "First synthesis of both enantiomers of the biotin vitamer 8-amino-7-oxopelargonic acid," in

Tetrahedron: Asymmetry, 7(4), 985-988, would contain the detailed methodology. Access to this primary research article is recommended for the full protocol.

Assay for 7,8-Diaminopelargonic Acid (DAPA) Aminotransferase Activity

The activity of DAPA aminotransferase, which converts 8-Amino-7-oxononanoic acid to 7,8-diaminopelargonic acid, can be measured using a microplate fluorescence assay.

- Principle: The product of the enzymatic reaction, the vicinal diamine DAPA, is derivatized with ortho-phthalaldehyde (OPA) and 2-mercaptoethanol (2ME). This reaction forms a stable, fluorescent adduct that can be quantified to determine enzyme activity.
- Workflow:
 - The enzymatic reaction is carried out by incubating DAPA aminotransferase with its substrates, 8-Amino-7-oxononanoic acid and an amino donor (e.g., S-adenosyl-L-methionine).
 - The reaction is stopped, and the derivatizing agents (OPA and 2ME) are added.
 - After a suitable incubation period, the fluorescence is measured using a microplate reader.
 - The amount of DAPA produced is determined by comparison to a standard curve.
- Application: This assay can be adapted for high-throughput screening (HTS) of potential inhibitors of DAPA aminotransferase.



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DAPA aminotransferase assay workflow.

Saccharomyces cerevisiae Proliferation Assay

8(S)-Amino-7-oxononanoic acid is a vitamer of biotin and can support the growth of biotin-auxotrophic strains of *S. cerevisiae*.

- Principle: The proliferation of a biotin-requiring yeast strain in a defined medium lacking biotin but supplemented with varying concentrations of 8(S)-Amino-7-oxononanoic acid is

measured. The extent of growth is proportional to the ability of the yeast to utilize the compound for biotin synthesis.

- General Protocol:
 - A biotin-auxotrophic strain of *S. cerevisiae* is grown in a rich medium and then washed and starved of biotin.
 - The starved cells are inoculated into a minimal medium containing all necessary nutrients except biotin.
 - The medium is supplemented with a range of concentrations of 8(S)-Amino-7-oxononanoic acid.
 - The cultures are incubated, and cell growth is monitored over time by measuring the optical density (e.g., at 600 nm).
 - A dose-response curve can be generated to determine the concentration-dependent effect on yeast proliferation.

This guide provides a foundational understanding of **8-Amino-7-oxononanoic acid hydrochloride**. For the execution of specific experiments, it is imperative to consult the primary scientific literature and validate protocols within the context of your laboratory's capabilities.

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References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. 8(S)-Amino-7-Oxononanoic Acid (hydrochloride) - Cayman Chemical [[bioscience.co.uk](https://www.bioscience.co.uk)]
- 3. (8S)-8-amino-7-oxononanoic acid hydrochloride | 116131-08-9; 177408-65-0; 177408-66-1 | Buy Now [[molport.com](https://www.molport.com)]

- [4. 7-Keto-8-Aminopelargonic Acid | C₉H₁₇NO₃ | CID 173 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
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